

Application Notes: Preparation and Use of Cacotheline Indicator Solution

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Compound of Interest

Compound Name: *Cacotheline*

Cat. No.: *B613828*

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Introduction

Cacotheline is a nitro derivative of brucine used as a redox indicator, primarily in the titrimetric analysis of specific metal ions.^{[1][2]} It is particularly effective for the determination of tin (II) ions, where its distinct color change provides a clear endpoint.^{[2][3]} In its oxidized form, the solution is typically yellow or orange, and in the presence of a reducing agent like Sn(II), it is reduced to a reddish-purple compound. This property also makes it useful as a reagent for the detection of vanadium, iron, and calcium ions.^{[4][5]} This document provides a detailed protocol for the preparation of a standard **Cacotheline** indicator solution for use in research and analytical laboratories.

Quantitative Data Summary

The following table summarizes the key properties of **Cacotheline**.

Property	Value	Reference
Chemical Name	Nitrobrucine	[5]
CAS Number	561-20-6	[1][2][4]
Molecular Formula	C ₂₁ H ₂₁ N ₃ O ₇ or C ₂₁ H ₂₁ N ₃ O ₇ ·HNO ₃ ·H ₂ O	[1][2][4]
Molecular Weight	427.41 g/mol or 508.44 g/mol	[1][2]
Appearance	Yellow to orange crystalline powder	[1][4][5]
Purity (Assay)	~95%	[1][4]
Solubility	Soluble in water and dilute NaOH solutions	[3][4][6]
Application	Redox Indicator for Sn(II), V, Fe(III), Ca titration	[2][4][5]
Color Change (Sn ²⁺)	Orange/Yellow to Red-Purple	[3]

Experimental Protocol: Preparation of 0.25% (w/v) Cacotheleine Indicator Solution

This protocol details the steps for preparing 100 mL of a 0.25% weight/volume **Cacotheleine** aqueous solution, a concentration suitable for general titrimetric procedures. For analyses involving very low concentrations of ions, a more dilute solution (e.g., 0.04%) may be prepared by adjusting the mass of the solute accordingly.[3]

1. Materials and Equipment

- Chemicals:
 - Cacotheleine** powder (AR Grade, ~95% purity)[1][4]
 - Deionized or distilled water

- Equipment:
 - Analytical balance (readable to 0.1 mg)
 - 100 mL volumetric flask (Class A)
 - 50 mL beaker
 - Glass stirring rod
 - Weighing paper or boat
 - Wash bottle with deionized water
 - Funnel
 - Amber glass storage bottle

2. Safety Precautions

- Wear standard personal protective equipment (PPE), including safety glasses and a lab coat.
- Handle **Cacotheline** powder in a well-ventilated area or a fume hood to avoid inhalation.
- Refer to the Material Safety Data Sheet (MSDS) for **Cacotheline** for specific handling and disposal information.[\[5\]](#)

3. Preparation Procedure

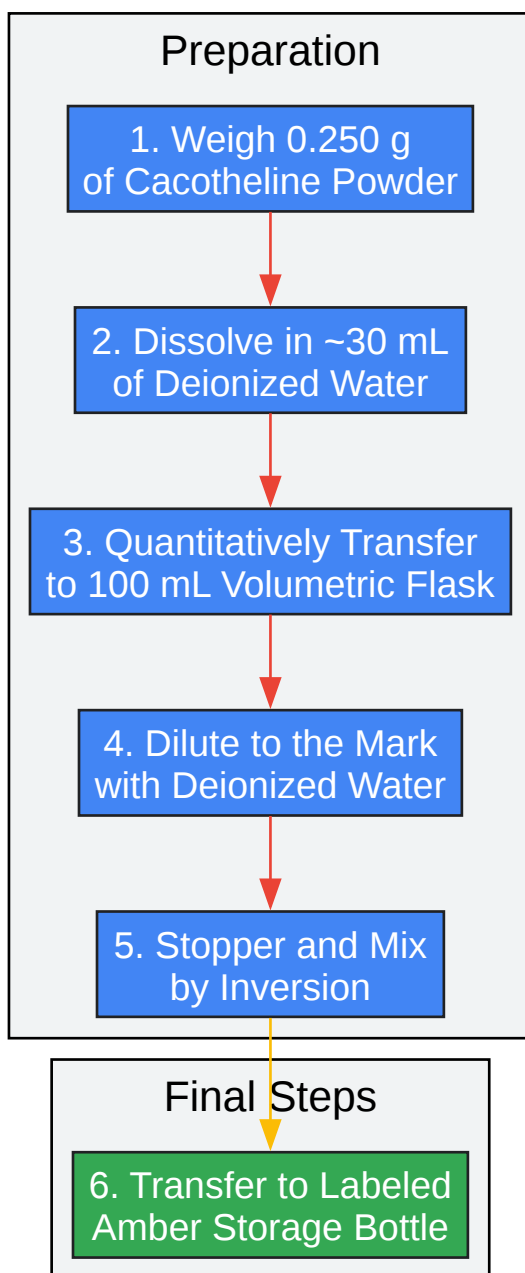
- Weighing the Solute: Accurately weigh 0.250 g of **Cacotheline** powder using an analytical balance.
- Initial Dissolution: Transfer the weighed powder into a 50 mL beaker. Add approximately 30 mL of deionized water.
- Dissolving: Stir the mixture with a clean glass rod until the **Cacotheline** powder is completely dissolved. Gentle warming on a hot plate may be used to facilitate dissolution but is not typically necessary as **Cacotheline** is water-soluble.[\[4\]](#)

- **Quantitative Transfer:** Carefully place a funnel into the neck of the 100 mL volumetric flask. Pour the **Cacotheline** solution from the beaker into the flask.
- **Rinsing:** Rinse the beaker, stirring rod, and funnel multiple times with small volumes of deionized water, transferring all rinsings into the volumetric flask to ensure no solute is lost.
- **Dilution to Volume:** Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Stopper the flask and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- **Storage:** Transfer the final solution into a clearly labeled amber glass bottle. The label should include the name of the solution ("**Cacotheline** Indicator 0.25% w/v"), preparation date, and initials of the preparer. Store in a cool, dry, and dark place.^[4]

Visualizations

The following diagram illustrates the workflow for the preparation of the **Cacotheline** indicator solution.

Workflow for Cacotheline Solution Preparation



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Caption: Experimental workflow for preparing **Cacotheline** indicator solution.

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